

A Technical Guide to Atomic Species for Bose-Einstein Condensation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *BEC*

Cat. No.: *B1180104*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of the atomic species successfully used to create Bose-Einstein Condensates (**BECs**). It is designed to be a valuable resource for researchers and professionals in quantum physics, atomic optics, and related fields, offering detailed data and experimental methodologies.

Introduction to Bose-Einstein Condensates

A Bose-Einstein Condensate (**BEC**) is a state of matter, first predicted by Satyendra Nath Bose and Albert Einstein in the 1920s, that is formed when a gas of bosons is cooled to temperatures very close to absolute zero.^[1] Under these extreme conditions, a large fraction of the bosons occupy the lowest quantum state, at which point quantum-mechanical phenomena **become** apparent on a macroscopic scale.^[1] The first experimental realization of a **BEC** was achieved in 1995 by Eric Cornell and Carl Wieman with rubidium-87 atoms, and independently by Wolfgang Ketterle with sodium-23 atoms, an achievement for which they were awarded the 2001 Nobel Prize in Physics.^[1]

The creation of **BECs** has opened up new frontiers in fundamental physics and has potential applications in areas such as quantum computing, high-precision measurement, and atom interferometry. The choice of atomic species is a critical factor in the design of a **BEC** experiment, as the atomic properties dictate the cooling and trapping strategies required.

Atomic Species for Bose-Einstein Condensation

A variety of atomic species have been successfully condensed. The most common are alkali metals, due to their favorable electronic structure for laser cooling. However, advancements in cooling techniques have enabled the condensation of a wider range of elements, including those with large magnetic moments.

The following table summarizes the key properties of several atomic species that have been used to create Bose-Einstein Condensates.

Atomic Species	Isotope	Nuclear Spin (I)	s-wave Scattering Length (a_0)	Critical Temperature (T _c)	Number of Atoms in Condensate (N)
Rubidium	⁸⁷ Rb	3/2	+98.98	~100 - 500 nK[2]	2 x 10 ⁵ - 1.2 x 10 ⁶ [2]
Sodium	²³ Na	3/2	+54.5	~2 μK	2 x 10 ⁵ [3]
Lithium	⁷ Li	3/2	-27	~300 nK[4]	650 - 1300[4]
Cesium	¹³³ Cs	7/2	-300 to +1000 (tunable)	-	-
Potassium	⁴¹ K	3/2	+60	-	-
Strontium	⁸⁴ Sr	0	+122	-	-
Chromium	⁵² Cr	0	-	-	-
Dysprosium	¹⁶⁴ Dy	0	-	< 30 nK[5]	1.5 x 10 ⁴ [5]
¹⁶² Dy	0	-	< 50 nK[6]	10 ⁵ [6]	7 x 10 ⁴
¹⁶⁰ Dy	0	-	-	10 ³ [6]	
Erbium	¹⁶⁸ Er	0	-	-	

Note: The s-wave scattering length determines the nature and strength of the interactions between atoms in the condensate. A positive scattering length indicates repulsive interactions,

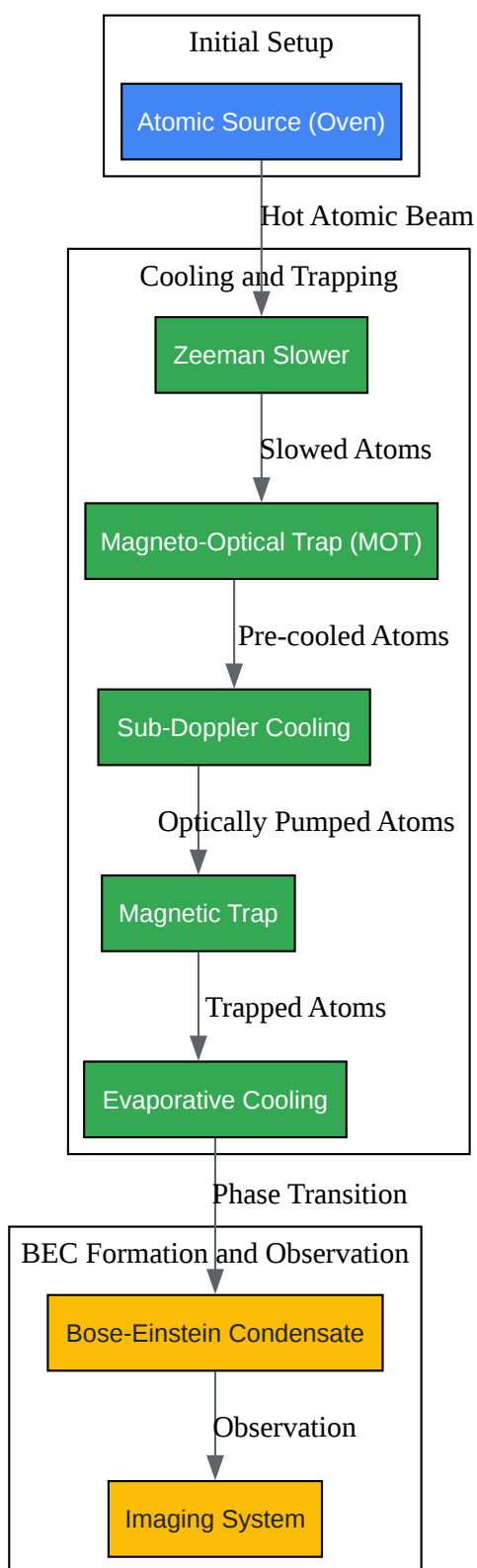
which lead to a stable, expanding condensate. A negative scattering length indicates attractive interactions, which can lead to the collapse of the condensate if the number of atoms exceeds a critical value. The scattering length can often be tuned using a Feshbach resonance.

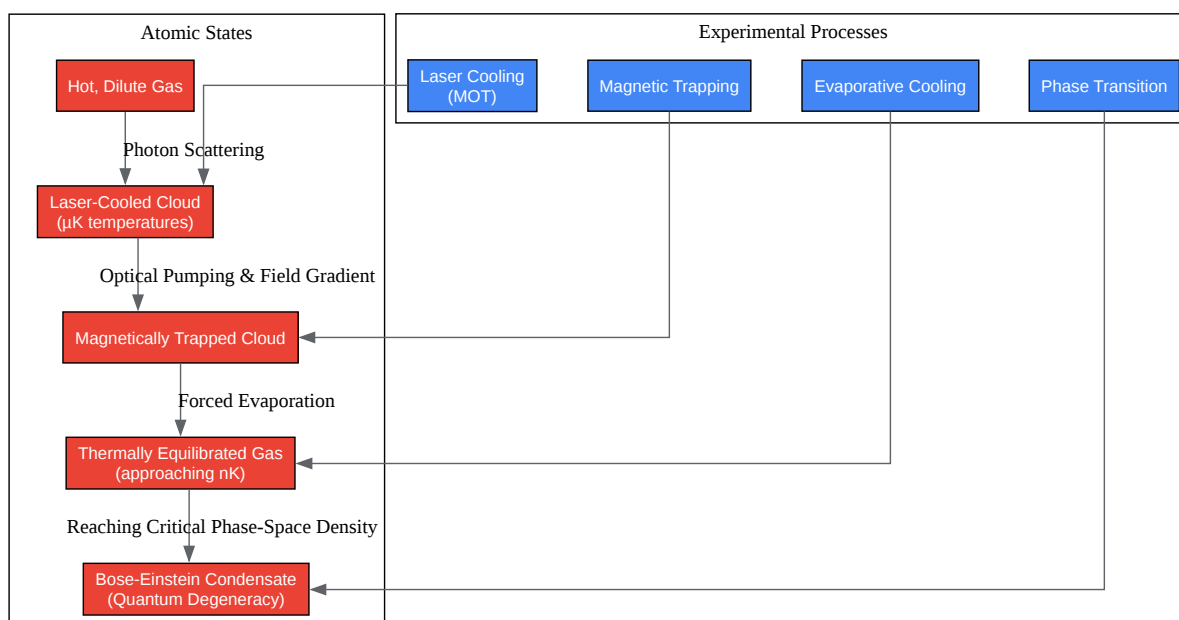
Experimental Protocols for Creating Bose-Einstein Condensates

The general procedure for creating a Bose-Einstein condensate involves a sequence of cooling and trapping steps to reduce the kinetic energy of the atoms and increase their phase-space density. The two primary techniques are laser cooling and evaporative cooling.

General Experimental Workflow

The following diagram illustrates the typical workflow for creating a Bose-Einstein condensate.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Bose–Einstein condensate - Wikipedia [en.wikipedia.org]

- 2. scielo.br [scielo.br]
- 3. Production of ^{23}Na Bose–Einstein condensates in the $F = 2$ state using D2 gray molasses [opg.optica.org]
- 4. sbfisica.org.br [sbfisica.org.br]
- 5. researchgate.net [researchgate.net]
- 6. levlab.stanford.edu [levlab.stanford.edu]
- To cite this document: BenchChem. [A Technical Guide to Atomic Species for Bose-Einstein Condensation]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1180104#examples-of-atomic-species-used-for-creating-becs>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com